

Application Note: Investigating BRD3 Function In Vitro Using CRISPR-Cas9 Gene Editing

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Compound of Interest

Compound Name: *BET bromodomain inhibitor 3*

Cat. No.: *B15570076*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bromodomain-containing protein 3 (BRD3) is a member of the Bromodomain and Extra-Terminal domain (BET) family of proteins, which also includes BRD2, BRD4, and the testis-specific BRDT.[1] As epigenetic "readers," BET proteins recognize and bind to acetylated lysine residues on histone tails and other proteins, thereby playing a crucial role in regulating gene expression.[2][3] BRD3 is ubiquitously expressed and functions as a scaffold protein, recruiting transcriptional machinery to specific gene promoters to control cellular processes.[2]

Dysregulation of BRD3 has been implicated in various diseases, including cancer and inflammatory conditions.[4][5][6] For instance, BRD3 has been shown to regulate genes involved in the cell cycle, DNA replication, and stress response pathways.[4] In colorectal cancer, BRD3 can act as a tumor suppressor by inducing the cell cycle inhibitor p21.[5] Given the functional redundancy and overlapping roles among BET family members, pan-BET inhibitors like JQ1 have been instrumental but often lack the specificity needed to dissect the unique functions of each protein.[6][7]

The CRISPR-Cas9 system offers a precise and powerful tool for targeted gene knockout, enabling researchers to investigate the specific contributions of BRD3 to cellular physiology and pathology.[8] By creating stable cell lines lacking BRD3, it is possible to overcome the limitations of transient knockdown methods (e.g., siRNA) and the non-specific effects of pan-BET inhibitors. This application note provides detailed protocols for using CRISPR-Cas9 to generate BRD3 knockout cell lines and perform subsequent functional analyses to elucidate its role in vitro.

Principle of the Method

The CRISPR-Cas9 system utilizes a synthetic single guide RNA (sgRNA) to direct the Cas9 nuclease to a specific 20-nucleotide target sequence in the genome.[9][10] The target sequence must be immediately followed by a Protospacer Adjacent Motif (PAM), which for the commonly used *Streptococcus pyogenes* Cas9 (SpCas9) is 'NGG'. [10] Upon binding, Cas9 creates a double-strand break (DSB) in the DNA.[11] The cell's primary repair mechanism for such breaks, Non-Homologous End Joining (NHEJ), is error-prone and frequently introduces small insertions or deletions (indels).[11] Indels within the coding sequence of a gene, such as BRD3, can cause a frameshift mutation, leading to a premature stop codon and the production of a non-functional, truncated protein, effectively knocking out the gene.[8]

Experimental Workflow and Protocols

The overall workflow for generating and analyzing BRD3 knockout cells involves designing and preparing CRISPR reagents, delivering them into cells, validating the knockout at both the genomic and proteomic levels, and finally, performing functional assays.



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Caption: High-level workflow for studying BRD3 function using CRISPR-Cas9.

Protocol 1: Design and Preparation of CRISPR-Cas9 Reagents for BRD3 Knockout

This protocol describes the design of sgRNAs targeting the human BRD3 gene.

- gRNA Design:
 - Obtain the cDNA or genomic sequence for BRD3 from a database like NCBI Gene.
 - Use a validated online design tool (e.g., IDT Custom gRNA Design Tool, Synthego Design Tool) to identify potential 20-bp target sequences.[\[11\]](#)[\[12\]](#)
 - CRITICAL: Select 2-3 sgRNAs that target early, conserved exons of BRD3 to maximize the likelihood of generating a loss-of-function mutation.[\[11\]](#) Ensure the target sequence is followed by the NGG PAM motif.
 - Perform a BLAST search against the relevant genome to check for potential off-target sites. Most design tools have this functionality built-in.[\[9\]](#)
- Reagent Preparation:
 - Option A (Plasmid-based): Synthesize DNA oligonucleotides encoding the designed sgRNA sequences. Anneal and ligate them into a Cas9 expression vector (e.g., pSpCas9(BB)-2A-GFP, Addgene #48138). This all-in-one plasmid expresses both Cas9 and the sgRNA.
 - Option B (Ribonucleoprotein - RNP): Order commercially synthesized, chemically modified sgRNAs and recombinant Cas9 nuclease protein. Assembling the RNP complex just before delivery can increase editing efficiency and reduce off-target effects.[\[13\]](#)

Protocol 2: Delivery of CRISPR-Cas9 Components and Clonal Selection

This protocol is for a human colorectal cancer cell line (e.g., HCT116) but can be adapted.

- Cell Culture: Culture HCT116 cells in McCoy's 5A medium supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C and 5% CO₂.

- Transfection:
 - Seed 2×10^5 cells per well in a 6-well plate 24 hours before transfection to achieve 70-80% confluency.
 - For Plasmids: Transfect cells with 2.5 μg of the all-in-one CRISPR plasmid using a lipid-based transfection reagent (e.g., Lipofectamine 3000) according to the manufacturer's protocol.
 - For RNPs: Pre-incubate Cas9 protein and synthetic sgRNA at room temperature for 10-20 minutes to form the RNP complex. Deliver the complex into cells using an electroporation system (e.g., Neon Transfection System) or a suitable lipid-based reagent.
- Enrichment and Single-Cell Cloning:
 - If using a fluorescent reporter plasmid (e.g., GFP), wait 48-72 hours post-transfection and use Fluorescence-Activated Cell Sorting (FACS) to isolate GFP-positive cells.
 - Plate the sorted cells at a limiting dilution (e.g., 0.5 cells/well) into 96-well plates to obtain colonies derived from a single cell.
 - Allow colonies to grow for 2-3 weeks, monitoring and changing the media as needed.

Protocol 3: Validation of BRD3 Knockout

Validation is a critical step to confirm the knockout at both the genomic and protein levels.[\[8\]](#)
[\[14\]](#)

- Genomic DNA Extraction and PCR:
 - When colonies are ~80% confluent in the 96-well plate, aspirate the media, wash with PBS, and lyse the cells using 50 μL of a direct lysis buffer (e.g., QuickExtract DNA Extraction Solution).
 - Use 1-2 μL of the lysate as a template for PCR. Design primers to amplify a ~400-600 bp region surrounding the sgRNA target site in the BRD3 gene.
- Screening for Indels (Sanger Sequencing):

- Purify the PCR products from step 1.
- Send the purified products for Sanger sequencing using one of the PCR primers.
- Analyze the sequencing chromatograms. Clones with successful editing will show overlapping peaks downstream of the cut site, indicating the presence of different indel mutations on the alleles.
- Confirmation of Protein Knockout (Western Blot):
 - CRITICAL: This is the definitive validation of a functional knockout.
 - Expand the clones that showed indels by sequencing into larger culture vessels (e.g., 6-well plates).
 - Harvest the cells and prepare whole-cell lysates.
 - Perform SDS-PAGE and transfer proteins to a PVDF membrane.
 - Probe the membrane with a validated primary antibody against BRD3.
 - Use an antibody for a housekeeping protein (e.g., GAPDH, β -actin) as a loading control.
 - A complete absence of the BRD3 protein band in a clone, compared to the wild-type (WT) control, confirms a successful knockout.

Protocol 4: Functional Analysis of BRD3 Knockout Cells

Once knockout is confirmed, these assays can be used to study BRD3 function.

- Cell Proliferation Assay:
 - Seed equal numbers of WT and BRD3-KO cells (e.g., 2,000 cells/well) in a 96-well plate.
 - Measure cell viability at different time points (e.g., 0, 24, 48, 72, 96 hours) using an MTS or resazurin-based assay (e.g., CellTiter 96 AQueous One Solution).
 - Plot the growth curves for WT and KO cells to determine if BRD3 loss affects proliferation.

- Cell Cycle Analysis:
 - Harvest WT and BRD3-KO cells, fix them in cold 70% ethanol, and store at -20°C.
 - Wash the cells and resuspend in a staining solution containing propidium iodide (PI) and RNase A.
 - Analyze the DNA content by flow cytometry to determine the percentage of cells in the G1, S, and G2/M phases of the cell cycle.
- Gene Expression Analysis (RT-qPCR):
 - Extract total RNA from WT and BRD3-KO cells.
 - Synthesize cDNA using a reverse transcription kit.
 - Perform quantitative PCR (qPCR) using primers for known or putative BRD3 target genes (e.g., CDKN1A (p21), CDK1, IL8) and a housekeeping gene (e.g., GAPDH).[\[4\]](#)[\[5\]](#)
 - Calculate the relative change in gene expression in KO cells compared to WT using the $\Delta\Delta C_t$ method.

Data Presentation and Expected Outcomes

Quantitative data from functional assays should be summarized for clear comparison.

Table 1: Representative Data from Functional Analysis of BRD3-KO Cells

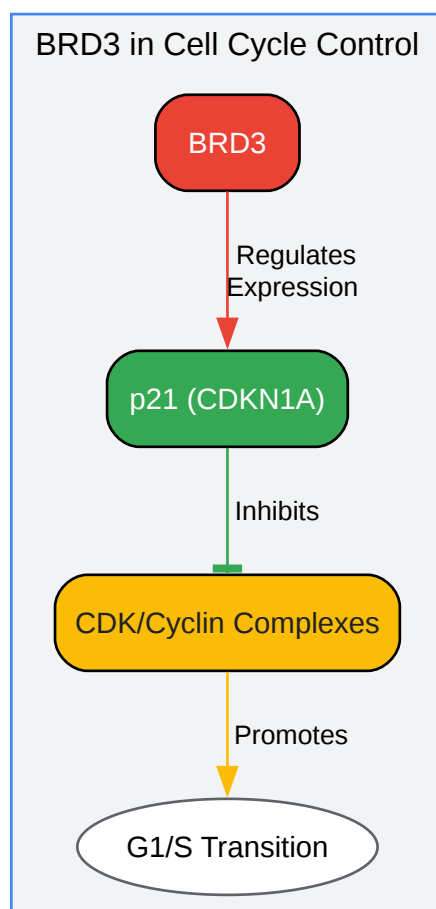
Assay	Wild-Type (WT) Cells	BRD3 Knockout (KO) Cells	Expected Outcome based on Literature
Relative Proliferation (at 72h)	100%	65% ± 8%	Reduced proliferation [5] [15]
Cell Cycle Distribution (G1 Phase)	45% ± 4%	62% ± 5%	G1/S phase arrest [5]
Relative CDKN1A (p21) mRNA	1.0-fold	3.5-fold ± 0.4	Increased p21 expression [5]

| Relative IL8 mRNA (TNF- α stimulated) | 1.0-fold | 0.4-fold $\pm$ 0.1 | Decreased inflammatory gene expression[4] |

Note: Data are presented as mean $\pm$ SD and are representative examples.

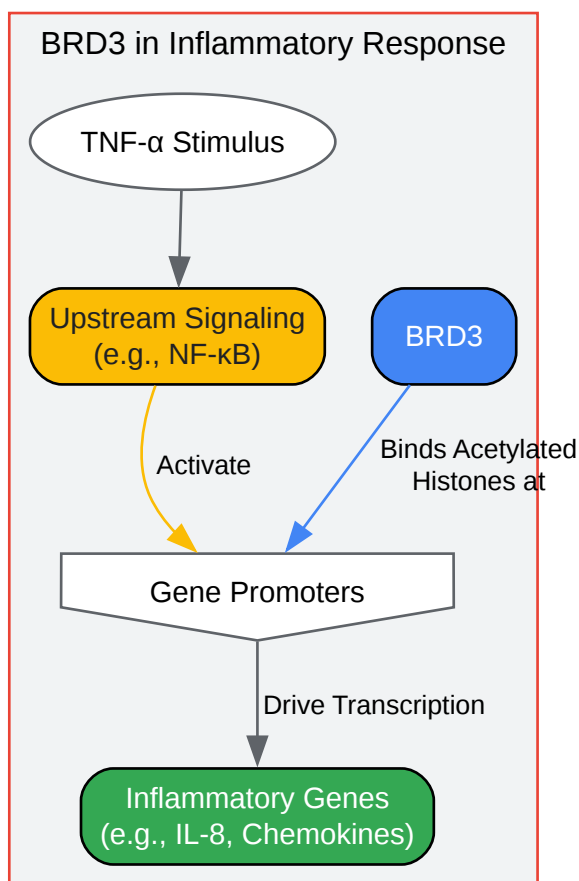
Signaling Pathways and Visualizations

BRD3 functions as a transcriptional co-regulator in several key pathways.



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Caption: BRD3 can regulate the G1/S cell cycle transition via p21.[5]



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Caption: BRD3 acts as a co-factor in transcribing inflammatory genes.[4]

Conclusion

The CRISPR-Cas9 system provides a robust and precise method for elucidating the specific functions of BRD3 in vitro. By generating stable knockout cell lines, researchers can perform a battery of functional assays to dissect its role in cell proliferation, cycle regulation, and inflammatory signaling, free from the confounding effects of pan-BET inhibitors. The protocols and data outlined in this note serve as a comprehensive guide for scientists aiming to investigate BRD3 as a potential therapeutic target in various disease contexts.

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